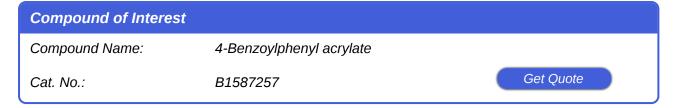


4-Benzoylphenyl acrylate chemical structure and properties

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An In-depth Technical Guide to 4-Benzoylphenyl Acrylate

Introduction

4-Benzoylphenyl acrylate (4-BPA), CAS No. 22535-49-5, is a bifunctional molecule of significant interest in polymer chemistry, materials science, and biomedical engineering.[1] Its unique chemical architecture combines a photo-active benzophenone group with a polymerizable acrylate moiety.[1] This dual functionality allows it to act as both a Type II photoinitiator and a monomer that can be covalently incorporated into a polymer network.[1][2]

Upon exposure to ultraviolet (UV) radiation, the benzophenone chromophore generates free radicals, which can initiate the polymerization of various unsaturated monomers.[1] Because the photoinitiator is integrated into the growing polymer chain, it is prevented from migrating or leaching out of the final material.[1] This non-migratory characteristic is a critical advantage over traditional, small-molecule photoinitiators, leading to more stable, durable, and biocompatible materials.[1]

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of **4-Benzoylphenyl acrylate**, with a focus on its relevance to researchers, scientists, and professionals in drug development and materials science.

Chemical Structure and Properties



The structure of 4-BPA consists of a central phenyl ring substituted with a benzoyl group at one end and an acrylate ester at the other.

Chemical Identifiers

A summary of the key chemical identifiers for **4-Benzoylphenyl acrylate** is presented in Table 1.

Identifier	Value
CAS Number	22535-49-5[3][4][5]
Molecular Formula	C16H12O3[1][5][6]
Molecular Weight	252.26 g/mol [1][5][6]
IUPAC Name	(4-benzoylphenyl) prop-2-enoate[7]
Synonyms	4-(Acryloyloxy)benzophenone, p- Acryloxybenzophenone[8][9][10]
InChI Key	LTYBJDPMCPTGEE-UHFFFAOYSA-N[4]
SMILES	C=CC(=O)OC1=CC=C(C=C1)C(=O)C2=CC=C C=C2[5][7]

Physicochemical Properties

The key physical and chemical properties of 4-BPA are summarized in Table 2.



Property	Value
Physical Form	Solid, White to Light yellow powder/crystal[4][11]
Melting Point	47.0 to 51.0 °C
Boiling Point	407 °C at 760 mmHg[7]
Density	~1.2 g/cm³[11]
Refractive Index	~1.576[1][11]
Purity	Typically >95-98% (by HPLC or GC)[4][5][8][11]
Solubility	Soluble in common organic solvents like dichloromethane (DCM) and methyl ethyl ketone.[1][6]
Storage	Store refrigerated (0-10°C), sealed in a dry environment under inert gas.[1][4][8]

Spectroscopic Data

The structure of **4-Benzoylphenyl acrylate** is routinely confirmed using various spectroscopic techniques. The characteristic data are compiled in Table 3.

Technique	Characteristic Signals and Interpretation
¹ H NMR	δ 7.2–8.1 ppm (m, Aromatic Protons), δ 5.8–6.5 ppm (m, Acrylate Vinyl Protons)[1]
FT-IR (cm ⁻¹)	~1730 cm ⁻¹ (strong, C=O stretch of ester), ~1660 cm ⁻¹ (strong, C=O stretch of benzoyl ketone), ~1637 cm ⁻¹ (C=C stretch of acrylate)[1] [12][13]
UV-Vis	λmax ≈ 286 nm (characteristic of the benzophenone chromophore)[1]

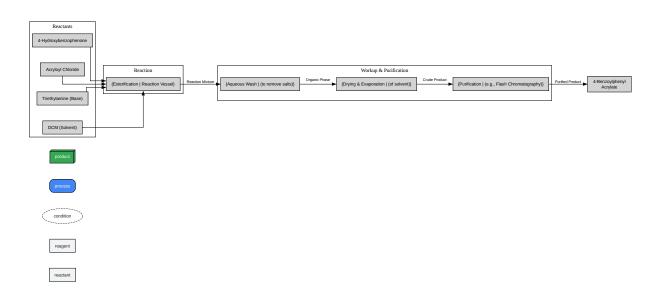
Synthesis and Mechanism



Synthesis

The most common laboratory-scale synthesis of **4-Benzoylphenyl acrylate** is the esterification of **4-**hydroxybenzophenone with acryloyl chloride.[1] The reaction is typically performed in an organic solvent in the presence of a base, such as triethylamine, to neutralize the hydrochloric acid byproduct.[1]





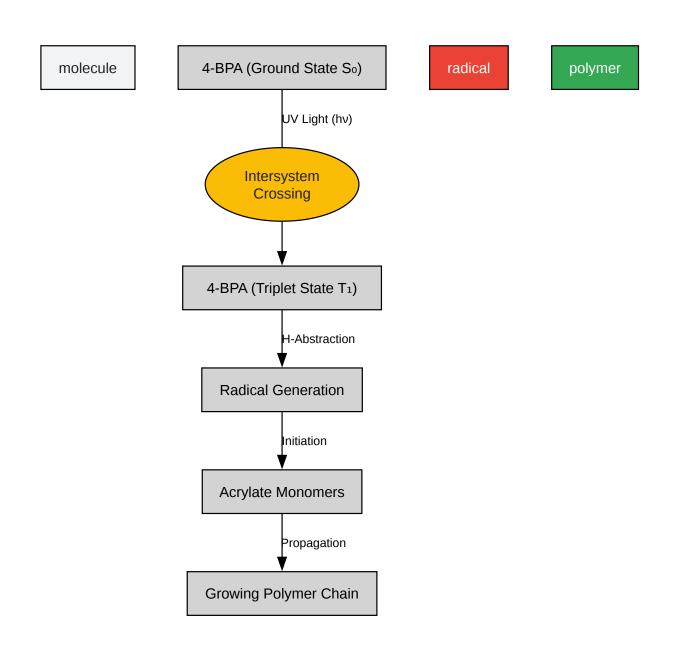
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Caption: General workflow for the synthesis of **4-Benzoylphenyl acrylate**.



Photoinitiation Mechanism

The utility of 4-BPA as a photoinitiator stems from the benzophenone moiety. Upon absorption of UV light (typically in the 250-300 nm range), the benzophenone group undergoes excitation from its ground state (S₀) to an excited singlet state (S₁), followed by efficient intersystem crossing to a more stable triplet state (T₁). This triplet state can then abstract a hydrogen atom from a suitable donor (like a tertiary amine or the polymer backbone itself) to generate a pair of free radicals, which subsequently initiate polymerization.



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Caption: Simplified mechanism of UV-induced polymerization using 4-BPA.

Applications in Research and Development

The unique properties of 4-BPA make it a valuable tool in several advanced applications.

- Hydrogels for Tissue Engineering and Drug Delivery: 4-BPA is widely used to fabricate stable
 and tunable hydrogel scaffolds.[1][2] The light-controlled crosslinking allows for precise
 manipulation of the hydrogel's mechanical properties (e.g., stiffness) and architecture to
 guide cell behavior or create stimuli-responsive networks for on-demand drug release.[1][2]
 [14]
- UV-Curable Coatings and Adhesives: As a polymerizable photoinitiator, 4-BPA is a core component in solvent-free, radiation-curable systems for coatings, inks, and adhesives.[1][3]
 [7] The covalent integration into the polymer matrix ensures high stability and prevents the leaching of the initiator.[1][14]
- Functional and Smart Materials: Researchers have incorporated 4-BPA into terpolymers to create surfaces with exceptional antifogging and oil-repellent properties.[1] Its photoresponsiveness is harnessed to develop advanced sensors, actuators, and other smart materials that react to light stimuli.[14]

Experimental Protocols Protocol: Synthesis of 4-Benzoylphenyl Acrylate

This protocol is a generalized procedure based on the common esterification reaction.[1][6]

- Reactant Preparation: In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve 4-hydroxybenzophenone (1.0 eq) and triethylamine (1.1 eq) in a suitable anhydrous solvent, such as dichloromethane (DCM).
- Reaction Initiation: Cool the solution in an ice bath (0°C). Add acryloyl chloride (1.05 eq) dropwise to the stirred solution over 30 minutes.
- Reaction Progression: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).



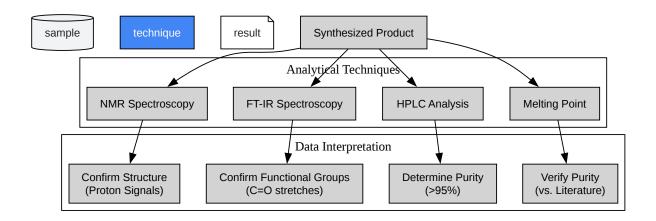
- Workup: Once the reaction is complete, transfer the mixture to a separatory funnel. Wash the
 organic layer sequentially with a dilute HCl solution, saturated sodium bicarbonate solution,
 and brine.
- Isolation: Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude product by flash column chromatography on silica gel or by recrystallization (e.g., from a hexane/ethyl acetate mixture) to yield pure 4-Benzoylphenyl acrylate.

Protocol: Characterization and Quality Control

To ensure the identity and purity of the synthesized product, a series of analytical tests should be performed.

- Nuclear Magnetic Resonance (NMR): Dissolve a small sample in a deuterated solvent (e.g., CDCl₃) and acquire ¹H and ¹³C NMR spectra. Confirm the presence of characteristic peaks for aromatic and vinyl protons and the absence of starting material signals.[1]
- Fourier-Transform Infrared (FT-IR) Spectroscopy: Acquire an IR spectrum of the solid product. Verify the presence of the strong carbonyl stretching bands for the ester (~1730 cm⁻¹) and ketone (~1660 cm⁻¹) groups and the disappearance of the broad -OH stretch from the 4-hydroxybenzophenone starting material.[1]
- High-Performance Liquid Chromatography (HPLC): Determine the purity of the final product by HPLC, using a suitable mobile phase (e.g., acetonitrile/water gradient) and a UV detector.
 [1]
- Melting Point Analysis: Measure the melting point of the purified solid and compare it to the literature value (47-51°C) as a final check of purity.[1]





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Caption: Standard workflow for the analytical characterization of 4-BPA.

Safety and Handling

4-Benzoylphenyl acrylate is intended for research use only.[1][11] Users should handle the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It is known to be air and heat sensitive and should be stored under refrigerated conditions.[1] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[4][8]

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